

Technical Support Center: TRAP-5 Amide (TFLLR-NH₂) Stability & Handling Guide

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Compound of Interest

Compound Name: TRAP-5 amide Trifluoroacetate

Cat. No.: B12044051

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Case ID: TRAP5-STAB-001 Topic: Stability Profiles at -20°C vs. -80°C Assigned Specialist: Senior Application Scientist, Peptide Chemistry Division

Executive Summary

TRAP-5 amide (Sequence: TFLLR-NH₂) is a specific Protease-Activated Receptor-1 (PAR-1) agonist.^[1] Unlike the broader TRAP-6 (SFLLRN), TRAP-5 amide lacks the serine residue at the N-terminus and is amidated at the C-terminus, modifications that enhance its specificity and resistance to aminopeptidase degradation.

However, users frequently encounter experimental variability due to improper thermal management of the peptide in solution. The critical takeaway is that while lyophilized powder is stable at -20°C, solubilized TRAP-5 amide requires -80°C for long-term stability to prevent hydrolysis and aggregation.

Part 1: Stability Analysis (-20°C vs. -80°C)

The Core Question

“Can I store my reconstituted TRAP-5 amide stock solution at -20°C, or is -80°C strictly required?”

The Technical Answer

For solubilized peptides, -80°C is the required standard for storage exceeding 30 days. Storage at -20°C is a "risk zone" for aqueous peptide solutions due to the Cryoconcentration Effect.

Scientific Rationale: The Cryoconcentration Trap

At -20°C , aqueous solutions do not always freeze uniformly. Water crystallizes as pure ice, forcing the peptide and buffer salts into increasingly concentrated liquid pockets (unfrozen water). In these pockets:

- pH Shifts: Buffer salts can precipitate differentially, causing drastic pH spikes (e.g., Sodium Phosphate buffers can shift from pH 7.0 to 3.5 upon freezing).
- Aggregation: High local peptide concentration promotes intermolecular aggregation, rendering the peptide biologically inactive upon thawing.
- Hydrolysis: Even at -20°C , chemical hydrolysis of the amide bond can proceed slowly in these unfrozen pockets.

-80°C ensures the solution passes below the Glass Transition Temperature (T_g), effectively immobilizing the molecules in a vitreous state and halting chemical kinetics.

Stability Data Matrix

State	Storage Temp	Stability Duration	Risk Factor	Recommendation
Lyophilized Powder	-20°C	3 Years	Low	Standard. Keep desiccated.
Lyophilized Powder	4°C	6 Months	Medium	Acceptable for immediate use only.
Reconstituted (aq)	-20°C	< 1 Month	High	Avoid. Risk of micro-thawing.
Reconstituted (aq)	-80°C	6-12 Months	Low	Preferred for aqueous stocks.
Reconstituted (DMSO)	-20°C	1-3 Months	Medium	DMSO freezes at 19°C; hygroscopic risk.
Reconstituted (DMSO)	-80°C	1 Year	Low	Gold Standard for hydrophobic stocks.

Part 2: Validated Reconstitution & Storage Protocol

To ensure data integrity in platelet aggregation or calcium mobilization assays, follow this self-validating workflow.

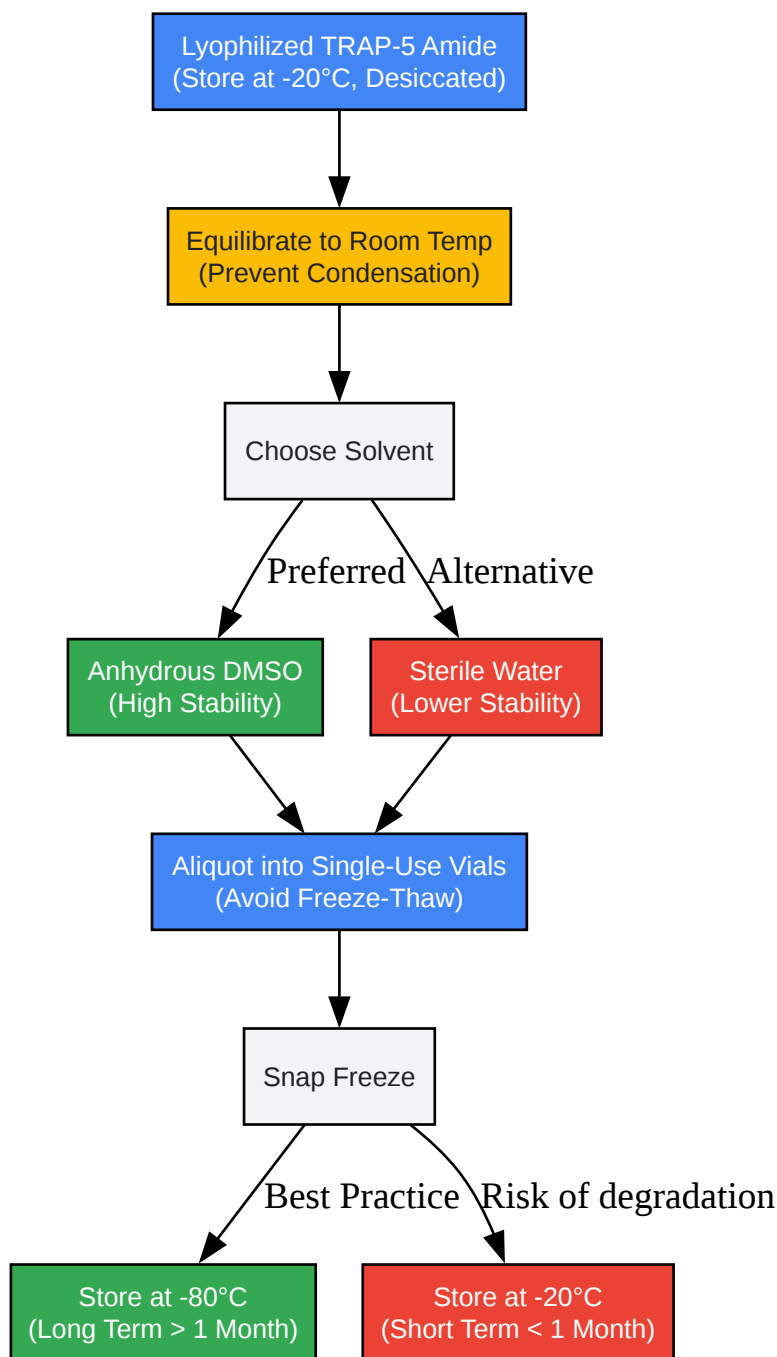
Reconstitution Workflow

Objective: Create a high-concentration stock (e.g., 10-100 mM) to minimize volume and maximize stability.

- Equilibration: Allow the lyophilized vial to reach room temperature before opening.
 - Why? Opening a cold vial condenses atmospheric moisture onto the hygroscopic peptide, catalyzing hydrolysis.
- Solvent Selection:

- Preferred: Anhydrous DMSO (Dimethyl Sulfoxide).
- Alternative: Sterile molecular grade water (if DMSO is toxic to your specific cell line, though <0.1% final DMSO is usually tolerated).
- Dissolution: Vortex gently. TFLLR-NH₂ is generally soluble up to ~60-100 mg/mL in DMSO and ~10-15 mg/mL in water.
- Aliquoting (Critical Step): Divide into single-use aliquots (e.g., 10-50 µL).
 - Rule: Never freeze-thaw TRAP-5 amide more than once.

Visual Workflow (Graphviz)



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Caption: Decision logic for TRAP-5 amide reconstitution. Green paths indicate the optimal stability protocol.

Part 3: Troubleshooting & FAQs

Q1: My peptide precipitated after thawing from -20°C. Can I save it?

Diagnosis: This is likely "salting out" caused by the cryoconcentration effect described above, or moisture contamination in DMSO. Solution:

- Warm the solution to 37°C for 5 minutes.
- Sonicate in a water bath for 30 seconds.
- Test: Spin down at 10,000 x g. If a pellet remains, the concentration is inaccurate. Discard and prepare fresh.
- Prevention: Store future stocks at -80°C or use a lower concentration stock.

Q2: Why use TRAP-5 (TFLLR-NH₂) instead of TRAP-6 (SFLLRN)?

Technical Insight: TRAP-6 contains a Serine residue at the N-terminus which makes it susceptible to rapid degradation by aminopeptidases in plasma or serum-containing media. TRAP-5 (TFLLR-NH₂) is more potent and selective for PAR-1, and the C-terminal amidation protects it from carboxypeptidases, extending its half-life in biological assays [1][6].

Q3: I used PBS to reconstitute the peptide and stored it at -20°C. Now it's inactive. Why?

Root Cause: Phosphate Buffered Saline (PBS) is notorious for pH shifts during freezing (the "sodium phosphate crash"). The pH can drop to ~3.5 during the freezing process at -20°C, potentially hydrolyzing the peptide bond or altering its conformation [5]. Corrective Action: Reconstitute in Water or DMSO first. Only dilute into PBS immediately before the experiment.

References

- Helm, V. J., & Müller, B. W. (1990). Stability of gonadorelin and triptorelin in aqueous solution. [2] (Demonstrates buffer/pH freeze effects on peptides). [\[Link\]](#)
- Bio/Data Corporation. TRAP-6 Amide Product Sheet (Comparison context). [\[Link\]](#)

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Sources

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- [2. Stability of gonadorelin and triptorelin in aqueous solution - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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